

Application Notes and Protocols for 3-Methyl-1,2-butadiene

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Compound of Interest

Compound Name: 3-Methyl-1,2-butadiene

Cat. No.: B1215419

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed procedures for the safe handling and storage of **3-Methyl-1,2-butadiene** (CAS No. 598-25-4). Adherence to these protocols is crucial to ensure personnel safety and maintain the integrity of the chemical.

Physicochemical and Safety Data

A summary of important quantitative data for **3-Methyl-1,2-butadiene** is presented in the table below for easy reference.

Property	Value	Citations
Molecular Formula	C ₅ H ₈	[1]
Molecular Weight	68.12 g/mol	[2][3]
Boiling Point	40-41 °C (lit.)	[1][2][4]
Melting Point	-148 °C (lit.)	[1][2][4]
Density	0.694 g/mL at 25 °C (lit.)	[1][2][4]
Vapor Pressure	6.87 psi (20 °C)	[4]
Flash Point	-12 °C (10.4 °F) - closed cup	[4]
Storage Temperature	2-8°C	[4]
Refractive Index	n _{20/D} 1.419 (lit.)	[2][4]

Experimental Protocols

2.1. Receiving and Inspection

- Visual Inspection: Upon receipt, visually inspect the container for any signs of damage, such as leaks, cracks, or compromised seals. Do not accept damaged containers.
- Label Verification: Ensure the container is clearly labeled as "**3-Methyl-1,2-butadiene**" with the correct CAS number (598-25-4) and hazard pictograms.
- Documentation: Verify that the accompanying Safety Data Sheet (SDS) is present and accessible.

2.2. Handling Procedures

WARNING: **3-Methyl-1,2-butadiene** is a highly flammable liquid and vapor. It causes skin and serious eye irritation and may cause respiratory irritation.[1][4][5]

- Work Area: All handling must be conducted in a well-ventilated area, preferably within a certified chemical fume hood.[5][6] The work area must be free of ignition sources such as open flames, hot surfaces, sparks, and static discharge.[5][6][7]

- Personal Protective Equipment (PPE):
 - Eye Protection: Wear chemical safety goggles and a face shield.[\[4\]](#)[\[5\]](#) Eyewash stations should be readily available.[\[5\]](#)
 - Hand Protection: Wear appropriate chemical-resistant gloves (e.g., Butyl rubber).[\[8\]](#)
 - Body Protection: A flame-retardant lab coat and closed-toe shoes are mandatory.[\[5\]](#)[\[8\]](#)
 - Respiratory Protection: If ventilation is inadequate or exposure limits are exceeded, use a NIOSH/MSHA approved respirator.[\[5\]](#)
- Dispensing:
 - Use only non-sparking tools and explosion-proof equipment.[\[5\]](#)[\[6\]](#)[\[9\]](#)
 - Ground and bond all containers and receiving equipment to prevent static discharge.[\[5\]](#)[\[7\]](#)
 - Avoid inhalation of vapors and direct contact with skin and eyes.[\[5\]](#)
- Spill Management:
 - In case of a spill, immediately evacuate the area and remove all ignition sources.[\[6\]](#)[\[7\]](#)
 - Ventilate the area.
 - Absorb the spill with an inert, non-combustible absorbent material (e.g., dry sand, earth, or vermiculite).[\[5\]](#)[\[10\]](#)
 - Collect the absorbed material into a suitable, sealed container for disposal.[\[5\]](#)

2.3. Storage Procedures

- Container: Keep the container tightly closed when not in use.[\[5\]](#)
- Location: Store in a cool, dry, and well-ventilated area specifically designated for flammable liquids.[\[5\]](#)[\[6\]](#) The storage area should be locked up.[\[5\]](#)

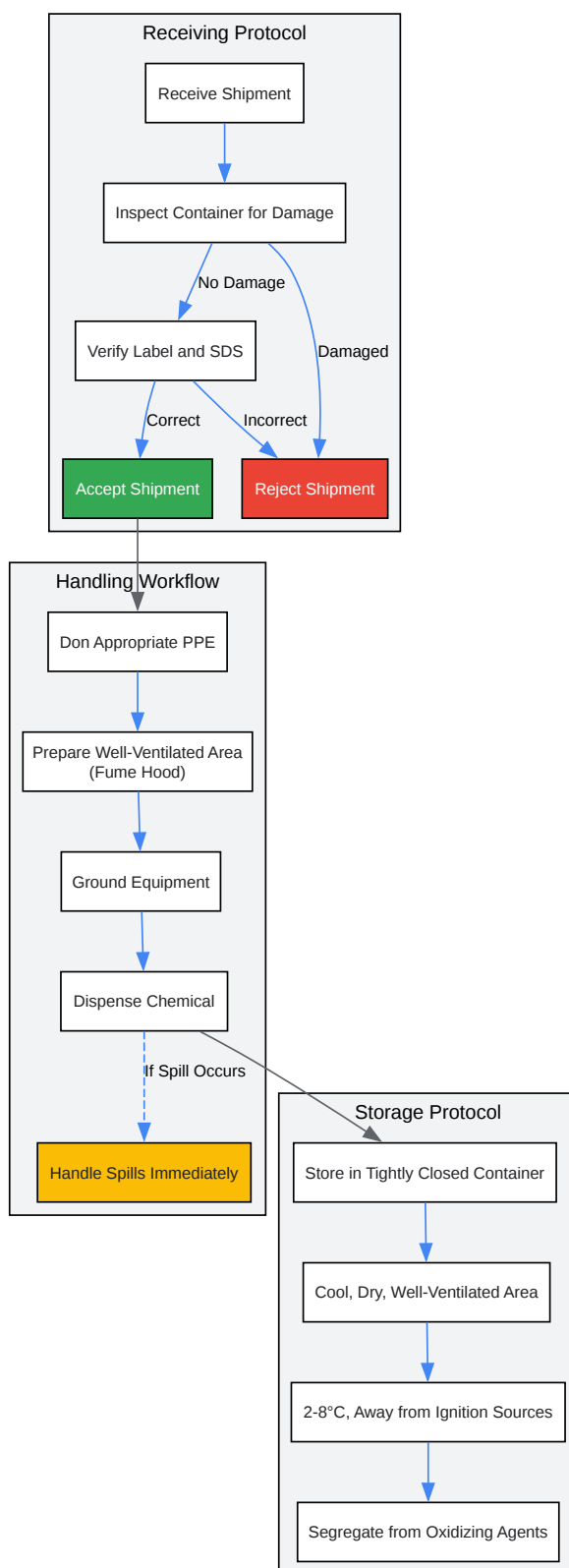
- Ignition Sources: Store away from heat, sparks, open flames, and other ignition sources.[5]
[6]
- Incompatible Materials: Keep away from strong oxidizing agents.[5]
- Temperature: Store at a refrigerated temperature of 2-8°C.[4] Protect from direct sunlight.[6]

2.4. Disposal

- Waste Characterization: Chemical waste must be characterized as hazardous.
- Regulations: Dispose of contents and containers in accordance with all local, regional, national, and international regulations.[5][6] This should be done through an approved waste disposal plant.[5]

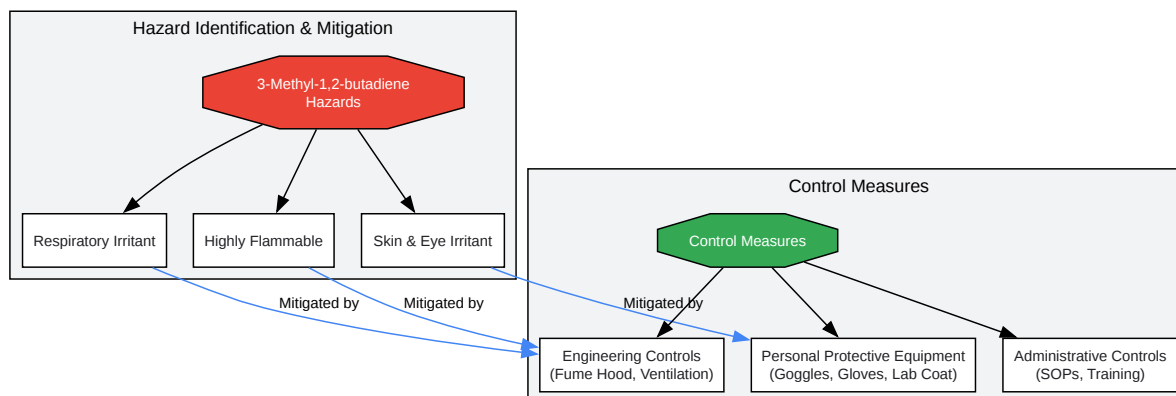
Visual Workflow and Pathway Diagrams

The following diagrams illustrate the key procedures and logical relationships for handling and storing **3-Methyl-1,2-butadiene**.



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Caption: Workflow for receiving, handling, and storing **3-Methyl-1,2-butadiene**.



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Caption: Relationship between hazards and control measures.

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